

# Standard Operating Procedure: Handling 2-(4-Chloro-3-methylphenoxy)acetic acid (MCPA)

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## Compound of Interest

Compound Name: 2-(4-Chloro-3-methylphenoxy)acetic acid

Cat. No.: B185523

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This document provides essential safety and logistical guidance for the handling and disposal of **2-(4-Chloro-3-methylphenoxy)acetic acid** (CAS No. 94-74-6), a phenoxy herbicide. Adherence to these procedures is critical to minimize exposure and ensure a safe laboratory environment.

## Hazard Identification and Exposure Limits

**2-(4-Chloro-3-methylphenoxy)acetic acid**, commonly known as MCPA, is harmful if swallowed or inhaled and can cause serious eye damage. It is also classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC). Strict adherence to personal protective equipment (PPE) guidelines is mandatory to prevent acute and chronic health effects.

### Quantitative Exposure & Safety Data

Parameter	Value	Reference
OSHA PEL	Not established	-
ACGIH TLV	Not established	-
NIOSH REL	Not established	-
GHS Pictograms	Acute Toxicity (Oral), Serious Eye Damage	
Signal Word	Danger	
Hazard Statements	H302: Harmful if swallowed. H318: Causes serious eye damage.	

## Required Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling MCPA. The following table summarizes the minimum required equipment based on established safety protocols.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing serious eye damage.
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene), a chemically resistant apron, and a lab coat. Ensure gloves are of a suitable thickness (e.g., >0.11 mm for nitrile).	Prevents skin contact, irritation, and potential absorption.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge (e.g., P95 or P100) is required if working with dusts or aerosols, or when engineering controls are insufficient.	Minimizes inhalation of harmful dust or aerosolized particles.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural workflow for the safe handling of MCPA from preparation to disposal.

### 3.1. Preparation and Engineering Controls

- **Designated Area:** All work with MCPA must be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.
- **Emergency Equipment:** Ensure an eyewash station and safety shower are immediately accessible and have been recently tested.
- **PPE Donning:** Before entering the designated area, don all required PPE as specified in Section 2. Check gloves for any signs of degradation or puncture.

### 3.2. Chemical Handling

- **Weighing:** If handling the solid form, carefully weigh the required amount on a tared container inside the fume hood to contain any dust.
- **Solution Preparation:** When preparing solutions, slowly add the MCPA to the solvent to avoid splashing. Keep containers covered when not in immediate use.
- **Avoid Incompatible Materials:** Keep MCPA away from strong oxidizing agents.

### 3.3. Spill and Emergency Procedures

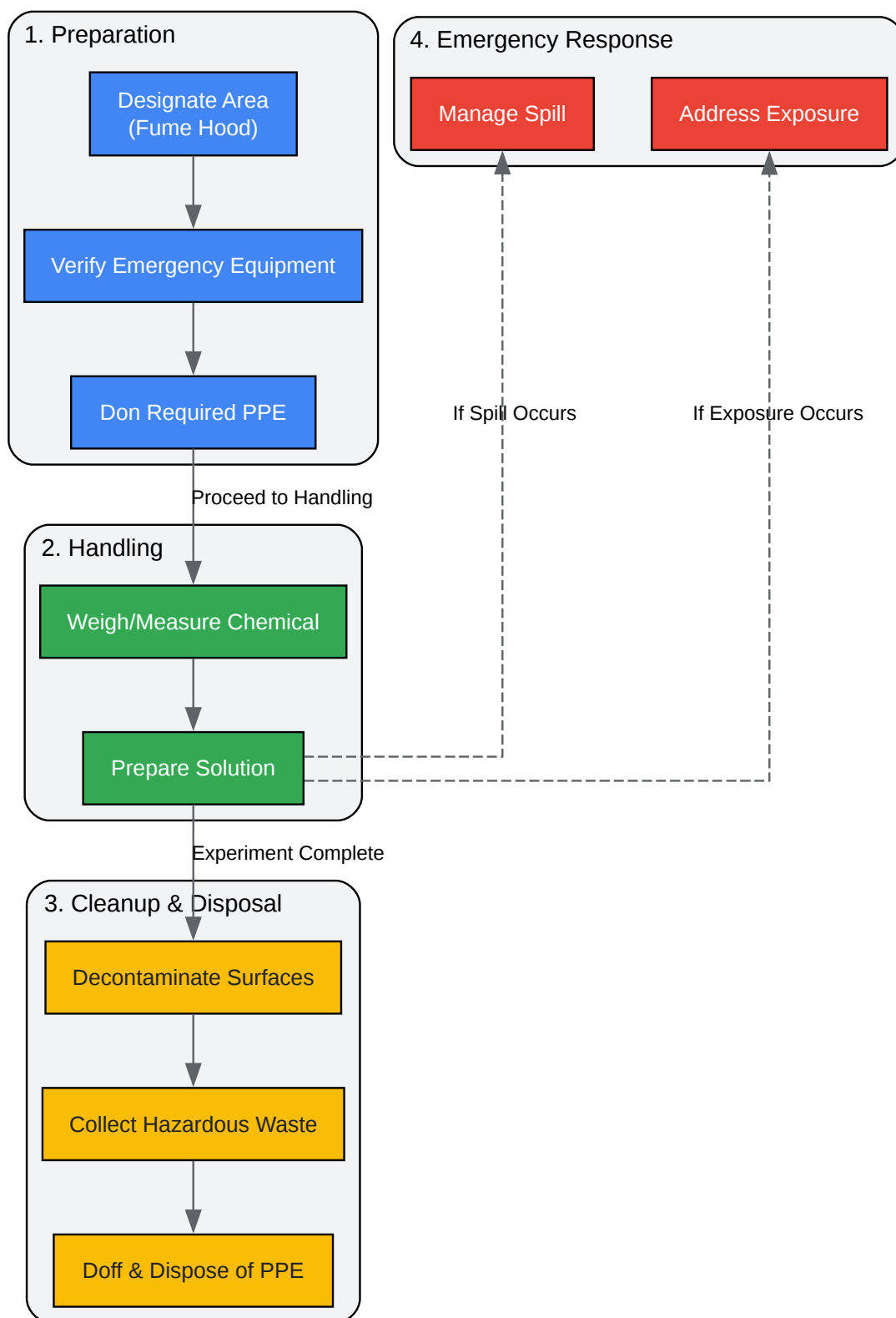
- **Minor Spills:** For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand). Collect the absorbed material into a sealed, labeled container for proper disposal.
- **Major Spills:** Evacuate the area immediately. Contact your institution's Environmental Health and Safety (EHS) department.
- **Exposure:**
  - **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
  - **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water.
  - **Inhalation:** Move to fresh air. If breathing is difficult, provide oxygen.

### 3.4. Decontamination and Disposal Plan

- **Decontamination:** Thoroughly wipe down all surfaces and equipment in the designated area with an appropriate solvent (e.g., ethanol), followed by soap and water.
- **Waste Disposal:** All MCPA waste, including contaminated PPE and absorbent materials, must be collected in a clearly labeled, sealed container. Dispose of the waste as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

## Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **2-(4-Chloro-3-methylphenoxy)acetic acid**.



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Caption: Workflow for safe handling of **2-(4-Chloro-3-methylphenoxy)acetic acid**.

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